

# CAPE diabetic retinopathy eye drops preparation

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Caffeic Acid Phenethyl Ester

CAS No.: 115610-29-2

Cat. No.: S1492828

Get Quote

## A Promising Topical Candidate: EXN407

The most relevant information from my search pertains to **EXN407**, a first-in-class eye drop therapy being developed by Exonate Ltd. for diabetic retinopathy (DR) and diabetic macular oedema (DME) [1]. This represents a significant innovation as current standard treatments primarily involve intraocular injections.

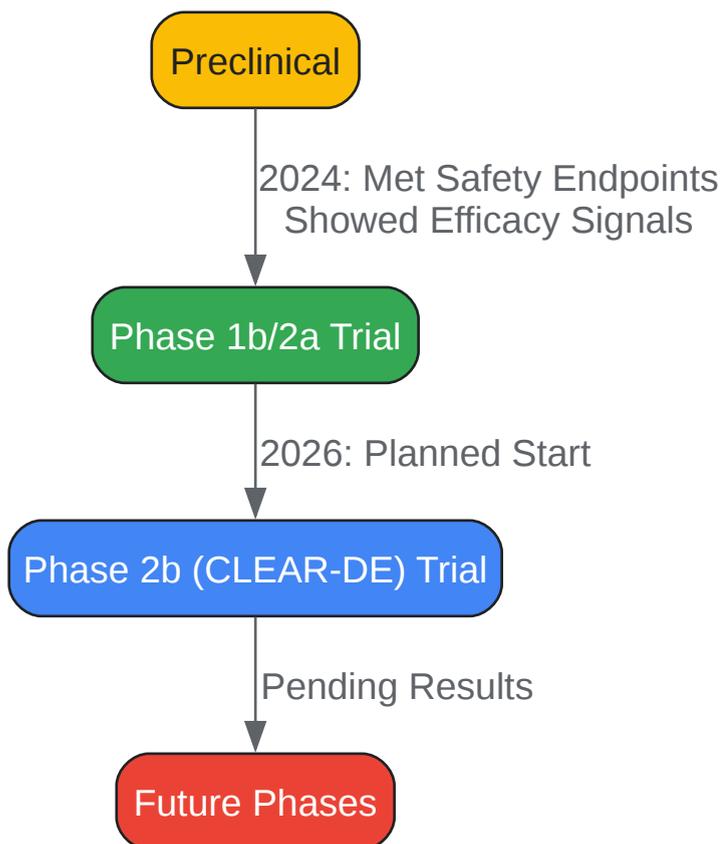
The key details of this candidate are summarized in the table below.

Feature	Description
Drug Candidate	EXN407 [1]
Mechanism of Action	Selective inhibitor of <b>SRPK1</b> (Serine-Arginine Protein Kinase 1) [1]
Therapeutic Goal	Modulates VEGF expression via alternative mRNA splicing, inhibiting pro-angiogenic isoforms that cause leaky, abnormal blood vessels in the retina [1]
Formulation & Dosing	Topical formulation (eye drop), administered twice daily [1]

Feature	Description
Development Status	Phase 2b clinical trial ("CLEAR-DE") planned to start in early 2026 [1]
Key Advantages	Non-invasive; potential for early-stage disease treatment; high patient compliance [1]

## EXN407 Clinical Development Overview

The clinical development pathway for EXN407 provides a real-world example of how a novel topical therapy for diabetic retinopathy progresses. The following diagram outlines the key stages from preclinical research to upcoming clinical trials:



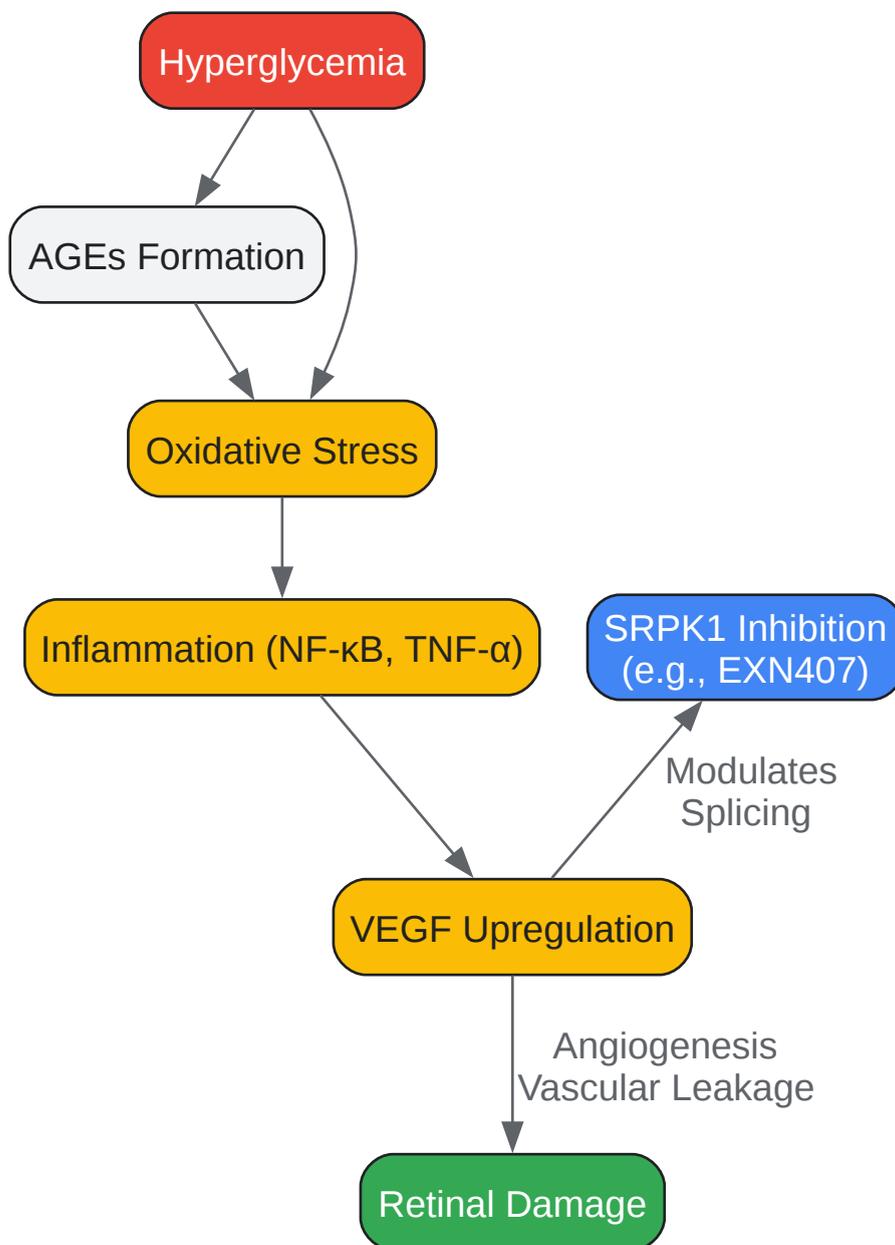
[Click to download full resolution via product page](#)

## Scientific Context of Diabetic Retinopathy

To understand the therapeutic strategy behind drugs like EXN407, it's helpful to know the underlying disease mechanisms. Diabetic retinopathy (DR) is a complex microvascular complication driven by chronic hyperglycemia [2] [3]. The key pathological processes include:

- **Hyperglycemia & Oxidative Stress:** Sustained high blood sugar leads to the formation of advanced glycation end products (AGEs) and increased intracellular reactive oxygen species (ROS), causing oxidative stress and damage to retinal cells [2] [3].
- **Inflammation:** Hyperglycemia triggers an inflammatory response, activating pathways like NF- $\kappa$ B and increasing levels of pro-inflammatory cytokines such as TNF- $\alpha$  [2] [3].
- **VEGF Activation:** Vascular Endothelial Growth Factor (VEGF) is a key driver of pathological blood vessel growth (angiogenesis) and increased vascular permeability, leading to retinal leakage and oedema [2] [4] [3]. Current gold-standard therapies (anti-VEGF injections) directly target this molecule [3].

The following diagram illustrates the interaction of these key pathways:



[Click to download full resolution via product page](#)

## Summary and Suggested Next Steps

The development of EXN407 demonstrates a modern approach to tackling diabetic retinopathy by targeting upstream regulation of VEGF (via SRPK1 inhibition) with a non-invasive formulation [1].

Regarding your specific interest in "CAPE" diabetic retinopathy eye drops, this compound was not identified in the current search. To further your research, you could:

- **Verify the Compound Name:** "CAPE" may refer to **Caffeic Acid Phenethyl Ester**, a bioactive compound from honeybee propolis. You could search for it specifically using its full name or explore scientific databases for its application in ophthalmology.
- **Consult Specialized Databases:** Search platforms like PubMed, Google Scholar, or patent databases using terms like "topical **CAFFEIC ACID PHENETHYL ESTER** diabetic retinopathy" or "CAPE eye drop formulation."

### **Need Custom Synthesis?**

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. Exonate plans 'CLEAR-DE' Phase 2b clinical trial of lead ... [drugdiscoverynews.com]
2. Diabetic Retinopathy: An Overview on Mechanisms, ... [mdpi.com]
3. Diabetic Retinopathy (DR): Mechanisms, Current ... [pubmed.ncbi.nlm.nih.gov]
4. Diabetic Retinopathy Pipeline Drugs Report 2025 [theglobeandmail.com]

To cite this document: Smolecule. [CAPE diabetic retinopathy eye drops preparation]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1492828#cape-diabetic-retinopathy-eye-drops-preparation>]

### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)